

Application Notes and Protocols: Adsorption of Direct Orange 118 on Activated Carbon

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct orange 118

Cat. No.: B12380279

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the experimental procedures and data analysis involved in the study of **Direct Orange 118** dye adsorption onto activated carbon. The protocols outlined herein are compiled from established methodologies for similar dye adsorption studies and are intended to serve as a detailed guide for researchers in this field.

Introduction

Direct Orange 118 (CAS No. 60202-34-8) is a synthetic azo dye widely used in the textile and paper industries.[1][2][3] The discharge of effluents containing such dyes into water bodies is a significant environmental concern due to their color, persistence, and potential toxicity. Adsorption using activated carbon is a highly effective and widely used method for the removal of dyes from aqueous solutions due to its large surface area and porous structure.[4][5]

These application notes provide a framework for investigating the equilibrium, kinetics, and thermodynamics of **Direct Orange 118** adsorption on activated carbon.

Experimental Protocols

Materials and Reagents

- Adsorbent: Activated Carbon (commercial or laboratory-prepared). For laboratory preparation, various precursors like coconut shells, orange peels, or other agricultural waste can be used.

- Adsorbate: **Direct Orange 118** dye.
- Chemicals for Activated Carbon Preparation (if applicable): Phosphoric acid (H_3PO_4), Zinc chloride (ZnCl_2), or other activating agents.
- pH adjustment: Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions (0.1 M).
- Reagent Grade Water: Deionized or distilled water.

Preparation of Activated Carbon (Example using a precursor)

- Washing and Drying: The chosen precursor material (e.g., orange peels) is washed thoroughly with distilled water to remove surface impurities and then dried in an oven at 105°C for 24 hours.
- Carbonization: The dried precursor is carbonized in a muffle furnace at a specific temperature (e.g., $500\text{--}800^\circ\text{C}$) for a set duration (e.g., 1-2 hours) in the absence of air.
- Activation: The resulting char is chemically activated by impregnating it with an activating agent (e.g., H_3PO_4 or ZnCl_2) in a specific ratio (e.g., 1:1 w/w) for several hours. The impregnated char is then heated again in the furnace under controlled conditions.
- Washing and Neutralization: The activated product is washed repeatedly with hot distilled water until the pH of the washing solution becomes neutral.
- Drying and Sieving: The final activated carbon is dried in an oven at 110°C for 24 hours and then sieved to obtain the desired particle size.

Preparation of Direct Orange 118 Stock Solution

- A stock solution of **Direct Orange 118** (e.g., 1000 mg/L) is prepared by accurately weighing the required amount of dye powder and dissolving it in a known volume of distilled water.
- Working solutions of desired concentrations are prepared by diluting the stock solution.

Batch Adsorption Experiments

Batch adsorption studies are performed to investigate the effect of various parameters on the adsorption process.

- **Effect of Contact Time:** A fixed amount of activated carbon (e.g., 0.1 g) is added to a series of flasks containing a fixed volume (e.g., 100 mL) of **Direct Orange 118** solution of a specific initial concentration. The flasks are agitated at a constant speed and temperature. Samples are withdrawn at different time intervals, filtered, and the remaining dye concentration is analyzed.
- **Effect of Initial Dye Concentration:** The experiment is conducted by varying the initial concentration of the **Direct Orange 118** solution while keeping the adsorbent dose, contact time, temperature, and pH constant.
- **Effect of Adsorbent Dose:** The amount of activated carbon is varied while keeping the initial dye concentration, contact time, temperature, and pH constant.
- **Effect of pH:** The pH of the dye solution is adjusted to different values using HCl and NaOH before adding the activated carbon. The adsorbent dose, initial dye concentration, contact time, and temperature are kept constant.

Analytical Procedure

The concentration of **Direct Orange 118** in the solutions before and after adsorption is determined using a UV-Vis spectrophotometer at its maximum absorbance wavelength (λ_{max}). The λ_{max} for direct orange dyes typically falls in the range of 400-500 nm. The exact λ_{max} for **Direct Orange 118** should be determined by scanning the UV-Vis spectrum of a dilute solution of the dye.

The amount of dye adsorbed per unit mass of activated carbon at equilibrium (q_e , mg/g) and at any time t (q_t , mg/g) can be calculated using the following equations:

- $q_e = (C_0 - C_e) * V / m$
- $q_t = (C_0 - C_t) * V / m$

Where:

- C_0 is the initial dye concentration (mg/L).
- C_e is the equilibrium dye concentration (mg/L).
- C_t is the dye concentration at time t (mg/L).
- V is the volume of the solution (L).
- m is the mass of the adsorbent (g).

Data Presentation

The following tables present representative quantitative data from studies on the adsorption of similar orange dyes on activated carbon. These values should be considered as illustrative examples.

Equilibrium Isotherm Parameters (Representative Data)

Isotherm Model	Parameters	Value
Langmuir	q_{max} (mg/g)	150.8
	K_L (L/mg)	0.085
	R^2	0.992
Freundlich	K_F ((mg/g)(L/mg) ^(1/n))	18.4
	n	2.65
	R^2	0.978

Caption: Representative Langmuir and Freundlich isotherm parameters for the adsorption of an orange dye on activated carbon.

Kinetic Model Parameters (Representative Data)

Kinetic Model	Parameters	Value
Pseudo-First-Order	q _e (cal) (mg/g)	112.5
k ₁ (1/min)	0.023	
R ²	0.965	
Pseudo-Second-Order	q _e (cal) (mg/g)	148.2
k ₂ (g/mg·min)	0.0002	
R ²	0.998	

Caption: Representative kinetic parameters for the adsorption of an orange dye on activated carbon.

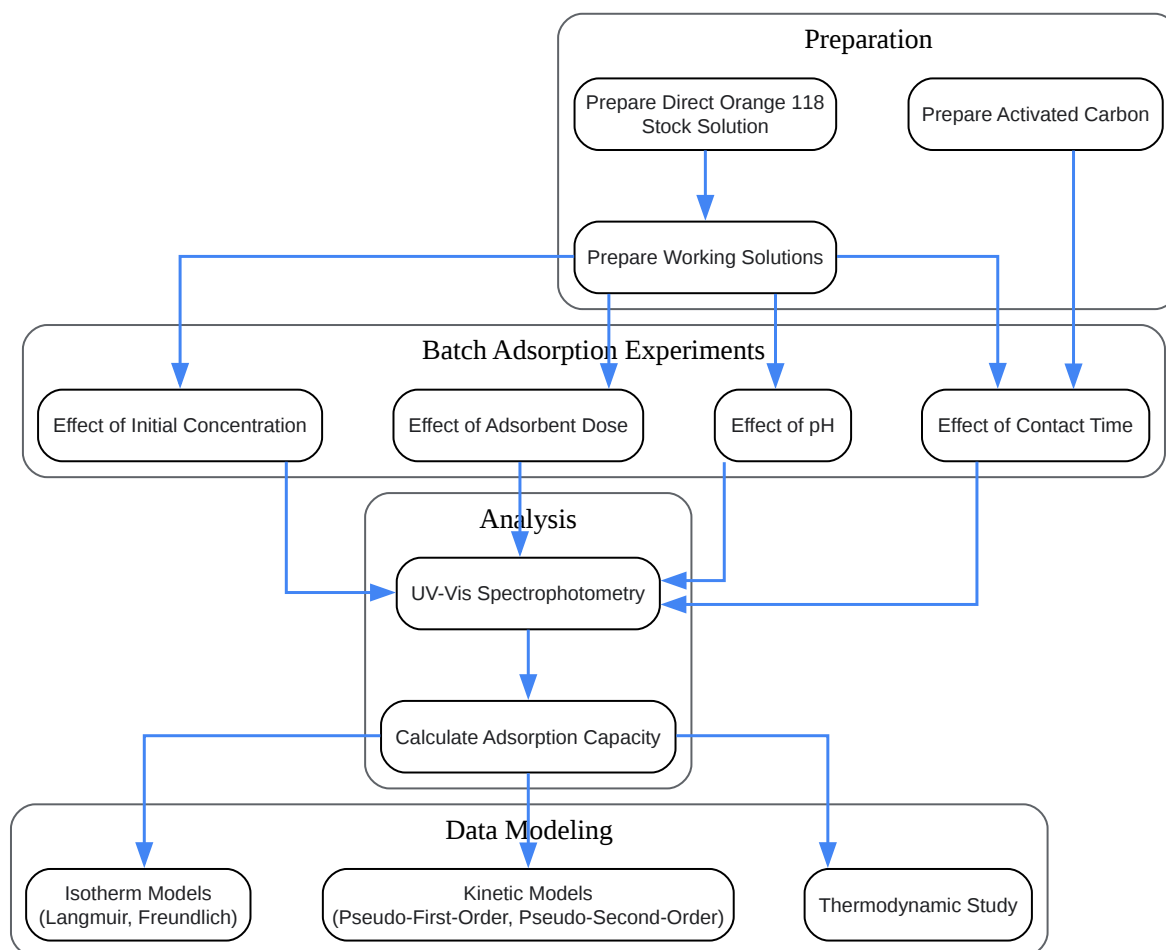
Thermodynamic Parameters (Representative Data)

Temperature (K)	ΔG° (kJ/mol)	ΔH° (kJ/mol)	ΔS° (J/mol·K)
298	-5.87	25.4	104.9
308	-6.92		
318	-7.97		

Caption: Representative thermodynamic parameters for the adsorption of an orange dye on activated carbon.

Mandatory Visualizations

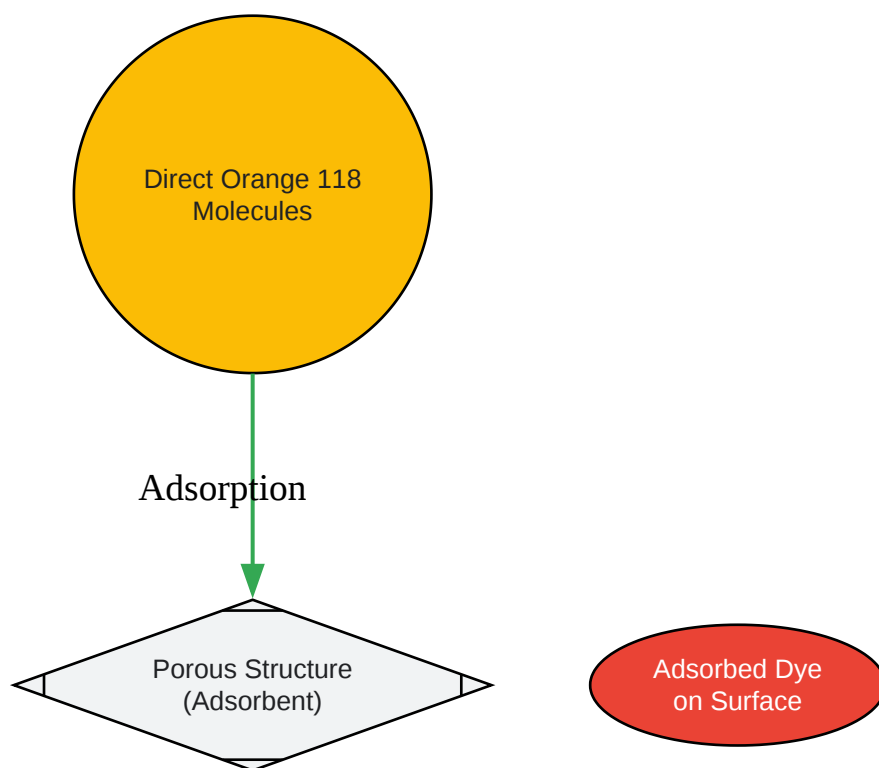
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for adsorption studies.

Adsorption Process Overview



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of the adsorption process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 60202-34-8, C.I. Direct Orange 118 | lookchem [lookchem.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. khushidyechem.com [khushidyechem.com]
- 4. Preparation and Characterization of Activated Carbon Obtained from Water Treatment Plant Sludge for Removal of Cationic Dye from Wastewater [mdpi.com]
- 5. Synthesis and application of treated activated carbon for cationic dye removal from modelled aqueous solution - Arabian Journal of Chemistry [arabjchem.org]

- To cite this document: BenchChem. [Application Notes and Protocols: Adsorption of Direct Orange 118 on Activated Carbon]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12380279#adsorption-studies-of-direct-orange-118-on-activated-carbon]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com